

Technical Support Center: Diethyl 1,2-Hydrazinedicarboxylate

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Compound of Interest

Compound Name: Diethyl 1,2-hydrazinedicarboxylate

Cat. No.: B1346693

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This guide provides essential information on the stability and storage of **Diethyl 1,2-Hydrazinedicarboxylate** (CAS No. 4114-28-7) for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **Diethyl 1,2-Hydrazinedicarboxylate**?

A1: **Diethyl 1,2-hydrazinedicarboxylate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^[1] The compound is stable under normal room temperature conditions.^{[2][3]} It is classified as a combustible solid, so it should be kept away from ignition sources.

Q2: How stable is **Diethyl 1,2-Hydrazinedicarboxylate**?

A2: The compound is generally stable under recommended storage conditions.^[3] However, it needs to be protected from moisture and strong oxidizing agents to prevent decomposition.^[3] During a fire, it can undergo thermal decomposition to generate irritating and highly toxic gases.^[1]

Q3: What are the known incompatibilities for this compound?

A3: **Diethyl 1,2-hydrazinedicarboxylate** is incompatible with strong oxidizing agents.^[3] Specific examples include perchlorates, peroxides, permanganates, chlorates, nitrates,

chlorine, bromine, and fluorine.[4] It is also incompatible with metals.[4] Contact with these substances should be strictly avoided.

Q4: What are the physical properties of **Diethyl 1,2-Hydrazinededicarboxylate**?

A4: The key physical properties are summarized in the table below.

Property	Value	Source(s)
Appearance	White crystal or powder	[5]
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄	[2][5]
Molecular Weight	176.17 g/mol	[2][3]
Melting Point	131-133 °C (lit.)	[5][6]
Boiling Point	250 °C (lit.)	[5][6]

Q5: What personal protective equipment (PPE) should be used when handling this compound?

A5: When handling **Diethyl 1,2-hydrazinededicarboxylate**, it is important to wear appropriate personal protective equipment. This includes chemical safety goggles or eyeshields, protective gloves, and lab coats.[1] To prevent inhalation of the powder, a NIOSH/MSHA-approved respirator, such as a type N95 dust mask, should be used, especially when working outside of a ventilated hood.[1]

Troubleshooting Guide

Issue 1: The compound appears discolored or has a changed texture.

- Possible Cause: This could be a sign of degradation or contamination. Exposure to moisture, light, or incompatible substances can lead to decomposition.
- Troubleshooting Steps:
 - Verify Storage Conditions: Ensure the compound has been stored according to the recommendations (cool, dry, tightly sealed, away from light and incompatibles).

- Check Purity: The purity of the material can be assessed by measuring its melting point. A broad or depressed melting range compared to the literature value (131-133 °C) suggests the presence of impurities.[5][6]
- Analytical Confirmation: If available, techniques like ^1H NMR, ^{13}C NMR, or HPLC can provide a more definitive assessment of purity and identify potential degradation products.
- Diagram: Refer to the troubleshooting workflow below for a systematic approach.

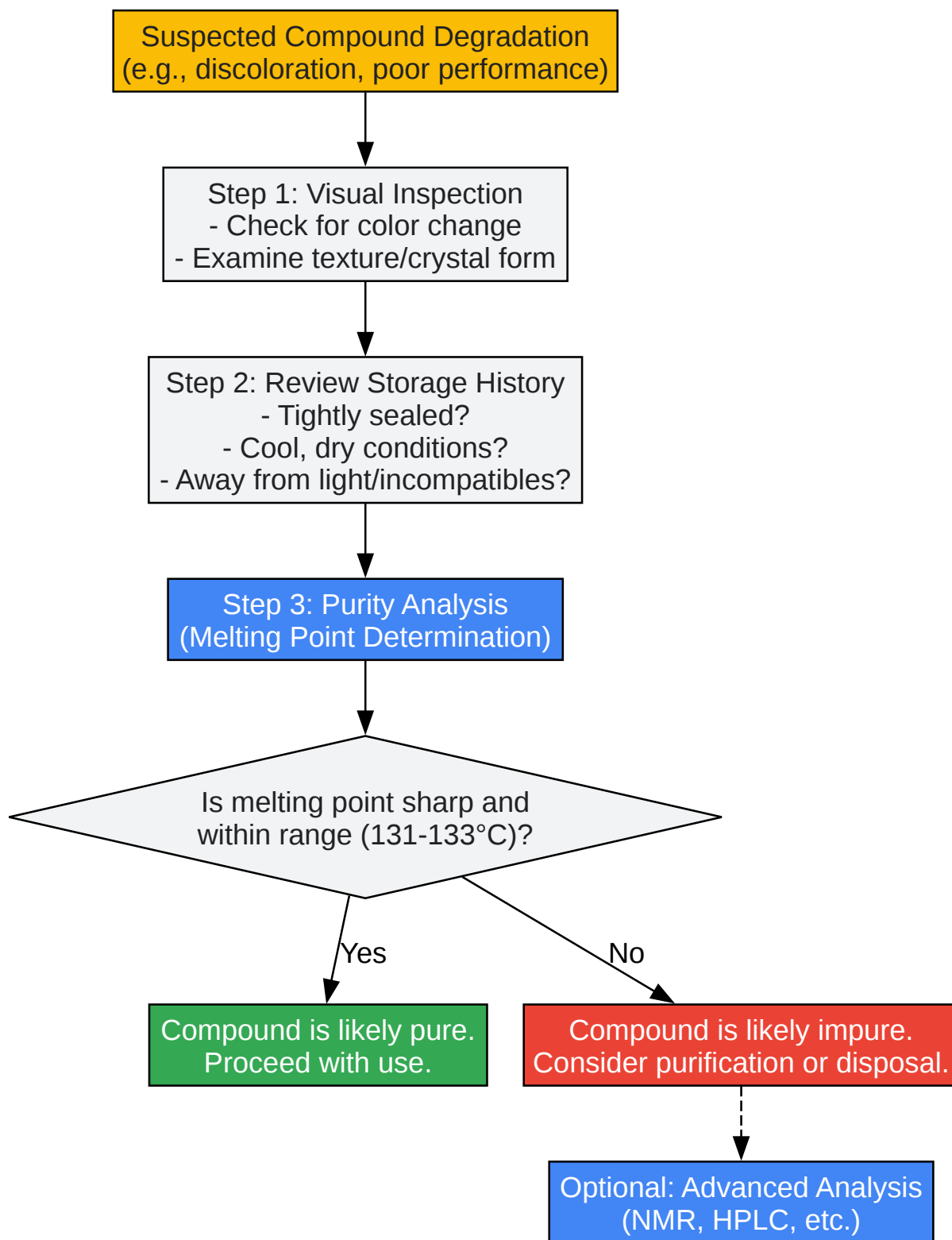
Issue 2: The compound is not performing as expected in a reaction (e.g., low yield).

- Possible Cause: Reduced purity due to improper storage or handling may affect reactivity. The compound's reactivity is primarily linked to its hydrazine functional group, which can be susceptible to oxidation.[3]
- Troubleshooting Steps:
 - Assess Purity: Before use, confirm the purity of the starting material using methods described above (e.g., melting point).
 - Review Reaction Conditions: Ensure that the reaction setup is free from incompatible substances, particularly strong oxidizing agents.[3][4]
 - Use a Fresh Sample: If degradation is suspected, it is best to use a fresh, unopened sample of the compound to ensure the integrity of the experiment.

Visual Guides and Protocols

Logical Workflow for Troubleshooting Stability Issues

The following diagram outlines a logical workflow for investigating potential degradation of **Diethyl 1,2-Hydrazinedicarboxylate**.

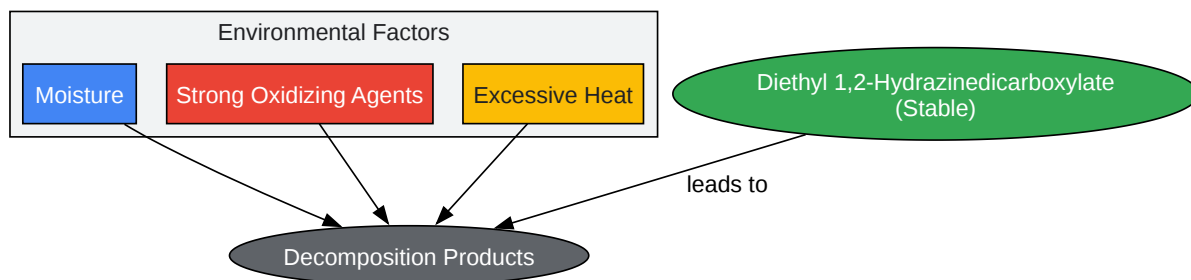


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Caption: Troubleshooting workflow for assessing compound stability.

Key Factors Influencing Stability

This diagram illustrates the primary environmental factors that can affect the stability of **Diethyl 1,2-Hydrazinededicarboxylate**.



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Caption: Factors leading to the decomposition of the compound.

Experimental Protocols

While specific protocols for stability testing of **Diethyl 1,2-Hydrazinededicarboxylate** are not detailed in the provided search results, a standard method for purity assessment via melting point determination is outlined below.

Protocol: Purity Assessment by Melting Point Determination

- Objective: To determine the melting point range of a sample of **Diethyl 1,2-Hydrazinededicarboxylate** to infer its purity. A pure compound will have a sharp melting range that matches the literature value.
- Materials:
 - Sample of **Diethyl 1,2-Hydrazinededicarboxylate**
 - Melting point apparatus

- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Procedure:
 1. Ensure the sample is a fine, dry powder. If necessary, gently grind a small amount in a mortar and pestle.
 2. Pack a small amount of the powder into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
 3. Place the capillary tube into the heating block of the melting point apparatus.
 4. Set the apparatus to heat at a moderate rate (e.g., 10-15 °C per minute) until the temperature is about 15-20 °C below the expected melting point (131 °C).
 5. Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
 6. Record the temperature at which the first drop of liquid appears (T1).
 7. Record the temperature at which the entire sample has melted into a clear liquid (T2).
 8. The melting range is T1-T2.
- Interpretation:
 - High Purity: A sharp melting range (e.g., 1-2 °C wide) that falls within the literature value of 131-133 °C indicates high purity.
 - Impurity: A broad melting range (e.g., > 3 °C) and/or a melting point that is depressed (lower than the literature value) suggests the presence of impurities or degradation products.

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